

An In-depth Technical Guide to the Natural Occurrence and Mineralogy of Witherite

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Compound of Interest

Compound Name: *Barium carbonate*

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Introduction

Witherite, a relatively uncommon **barium carbonate** mineral with the chemical formula BaCO_3 , belongs to the aragonite group of carbonates.^{[1][2][3]} First described in 1784 by William Withering and officially named in his honor by Abraham Gottlob Werner in 1789, witherite is the second most common barium mineral after barite.^{[1][2][4]} Despite its relative scarcity, it serves as a significant ore of barium.^{[2][5]} This guide provides a comprehensive overview of its natural occurrence, detailed mineralogical properties, and the standard experimental protocols for its characterization. Witherite is notable for its high specific gravity and its characteristic twinning, which often results in pseudo-hexagonal crystal forms.^{[1][4]}

Natural Occurrence and Geological Environment

Witherite typically forms in low-temperature hydrothermal environments.^{[1][3][6]} Its presence is often noted in veins of lead ore.^[1] The mineral can also originate from anoxic sedimentary environments where barium is supplied by volcanic hot-spring activity or through the replacement of calcium in calcite by barium.^{[3][7]} Witherite is susceptible to alteration and can be readily transformed into barium sulfate (barite) by the action of water containing calcium sulfate in solution, which explains its relative rarity compared to barite.^{[1][3]}

Paragenesis and Associated Minerals

Witherite is commonly found in association with a specific suite of minerals. Its paragenesis—the sequence and association in which minerals are formed—is critical for its identification in the field. The most common associated minerals include:

- Barite (BaSO_4)[1][3][7][8]
- Fluorite (CaF_2)[1][3][7]
- Galena (PbS)[1][3][7][8]
- Calcite (CaCO_3)[1][3][7]
- Sphalerite (ZnS)[3][8]
- Celestine (SrSO_4)[1][3]
- Aragonite (CaCO_3)[1][3]

Notable Localities

Significant deposits of witherite have been identified in several locations around the world.[2] Some of the most noteworthy localities for well-formed crystals and substantial deposits include:

- England, UK: Alston Moor, Cumbria; Settlingstones Mine and Fallowfield Mine near Hexham, Northumberland; and Anglezarke, Lancashire.[1][7] The type locality is the Anglezarke Mines in Lancashire.[6][9]
- United States: Cave-in-Rock, Hardin County, Illinois; Pigeon Roost Mine, Montgomery County, Arkansas; and locations in California and Arizona.[1][7][10]
- Canada: Thunder Bay area, Ontario, and Macmillan Pass, Yukon Territory.[1][7]
- Other Locations: Germany (Freiberg and Harz Mountains), Austria, Czech Republic, Poland, Russia, China, and Japan.[1][2][3][7]

Mineralogy and Physicochemical Properties

Witherite is a member of the orthorhombic aragonite group.[\[3\]](#)[\[6\]](#) Its defining characteristics are its high density for a translucent mineral and its distinct crystal habits.[\[1\]](#)

Physical and Optical Properties

The key physical and optical properties of witherite are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	BaCO_3	[1] [2]
Crystal System	Orthorhombic	[1] [6]
Crystal Habit	Striated short prismatic crystals, often twinned to form pseudo-hexagonal dipyramids. Also botryoidal, globular, fibrous, granular, or massive.	[1] [3] [9]
Twinning	Universally on {110}, forming trillings (groups of three) that create pseudo-hexagonal forms.	[1] [4] [9]
Cleavage	Distinct on {010}, poor/imperfect on {110}.	[1] [6]
Fracture	Subconchoidal to uneven.	[1] [10] [11]
Mohs Hardness	3.0 – 3.5	[1] [2] [10]
Specific Gravity	4.289 – 4.3 g/cm ³	[1] [2] [6]
Luster	Vitreous, becoming resinous on fracture surfaces.	[1] [2] [10]
Color	Colorless, milky-white, grey, pale-yellow, pale-green, or pale-brown.	[1] [2]
Streak	White	[1] [10]
Diaphaneity	Subtransparent to translucent.	[1] [6] [12]
Optical Properties	Biaxial (-)	[1]
Refractive Index	$n\alpha = 1.529$, $n\beta = 1.676$, $n\gamma = 1.677$	[1] [10]
Birefringence	$\delta = 0.148$	[1]

Fluorescence	Fluoresces and is phosphorescent, emitting a bluish-white light under both short-wave and long-wave UV.	[1][10]
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Crystallographic Data

Witherite's crystal structure is orthorhombic, belonging to the dipyramidal class.[1] At 1084 K, it transforms to a hexagonal phase, and to a cubic phase at 1254 K.[1]

Parameter	Value	References
Crystal Class (H-M)	Dipyramidal (2/m 2/m 2/m)	[1][9]
Space Group	Pmcn	[1][9]
Unit Cell Dimensions	$a = 5.31 \text{ \AA}$, $b = 8.9 \text{ \AA}$, $c = 6.43 \text{ \AA}$	[1][6]
Unit Cell Volume (V)	304.24 \AA^3	[9]
Z (Formula units/unit cell)	4	[1]

Experimental Protocols for Characterization

The identification and detailed characterization of witherite involve a combination of analytical techniques. A standard workflow is essential for unambiguous identification and to determine the purity and specific properties of a given sample.

Methodologies

1. Macroscopic and Microscopic Examination:

- Protocol: The initial step involves visual inspection of the mineral's physical properties such as color, luster, and crystal habit. A hand lens or stereomicroscope is used to observe twinning, cleavage planes, and surface striations. The specimen's specific gravity is estimated by hand (hefting) and its hardness is tested against standard minerals on the

Mohs scale. Effervescence in dilute hydrochloric acid is a key diagnostic test for carbonates like witherite.[4][8]

2. X-ray Powder Diffraction (XRD):

- Protocol: A small portion of the mineral sample is ground into a fine, homogeneous powder. [13] The powder is then mounted on a sample holder and placed within an X-ray diffractometer. The instrument directs a monochromatic X-ray beam onto the sample, and the diffracted X-rays are detected at various angles (2θ). The resulting diffraction pattern, a plot of intensity versus 2θ , serves as a unique "fingerprint" of the mineral's crystal structure. [13][14] The obtained peak positions and intensities are compared against a standard reference database (e.g., the ICDD Powder Diffraction File) to confirm the identity as witherite and to identify any other crystalline phases present.[13][14]

3. Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDS):

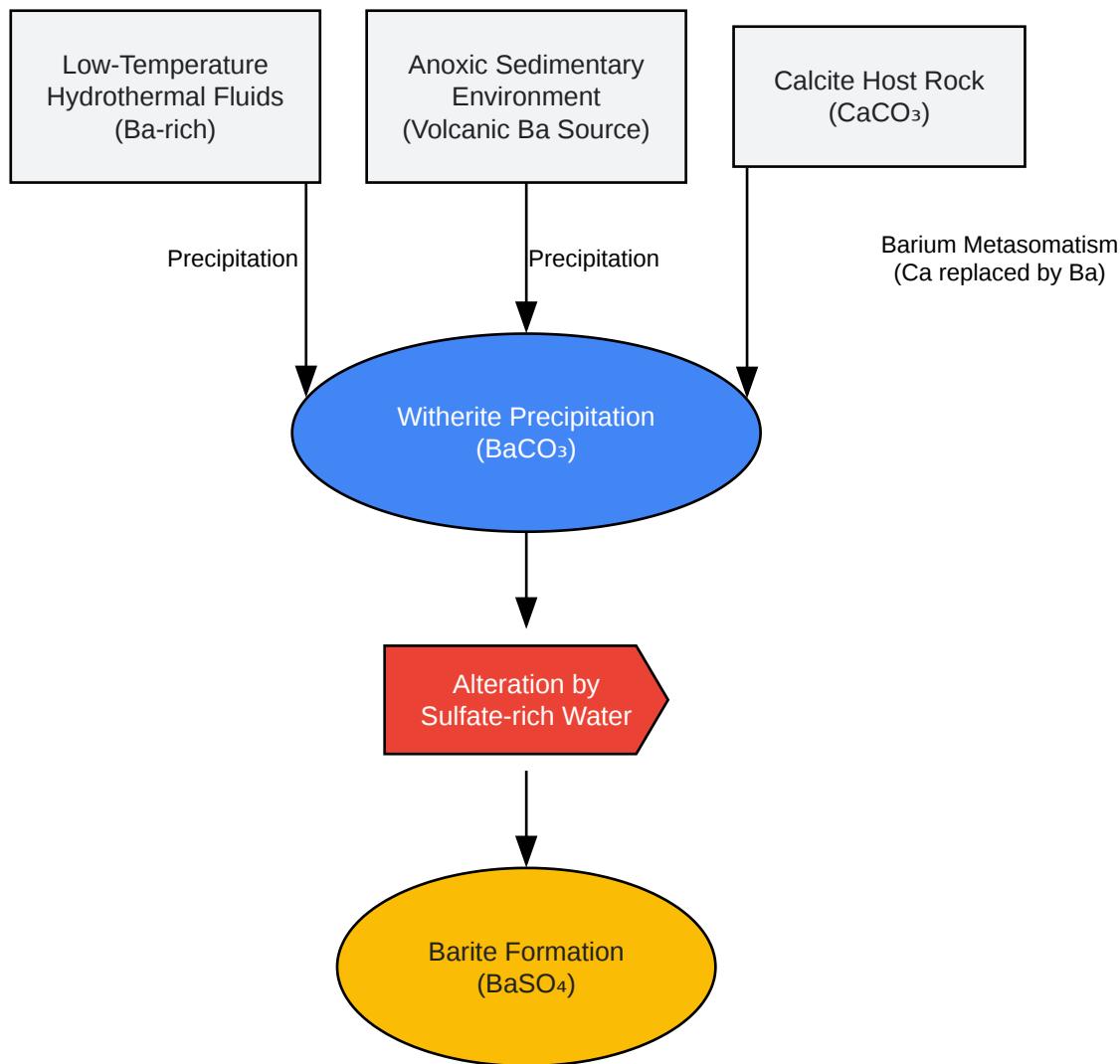
- Protocol: A small, representative fragment of the witherite sample is mounted on a stub and coated with a conductive material (e.g., carbon or gold) to prevent charge buildup. The sample is placed in the SEM chamber under vacuum. A focused beam of electrons is scanned across the surface, generating signals that are used to create high-resolution images of the sample's morphology, texture, and crystal habit.[15] Simultaneously, the electron beam excites atoms in the sample, causing them to emit characteristic X-rays. An EDS detector analyzes the energy of these X-rays to determine the elemental composition of the mineral. For witherite, this analysis will confirm the presence of barium (Ba), carbon (C), and oxygen (O), and can detect common impurities like calcium (Ca) and strontium (Sr).[3] [6]

4. Fourier-Transform Infrared Spectroscopy (FTIR):

- Protocol: A small amount of the powdered witherite sample is mixed with potassium bromide (KBr) and pressed into a pellet, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory. The sample is then exposed to infrared radiation over a range of wavenumbers. The resulting FTIR spectrum shows absorption bands corresponding to the vibrational modes of the carbonate (CO_3^{2-}) functional group. The specific positions of these bands are characteristic of witherite and can be used to distinguish it from other carbonate minerals.[14]

Visualizations

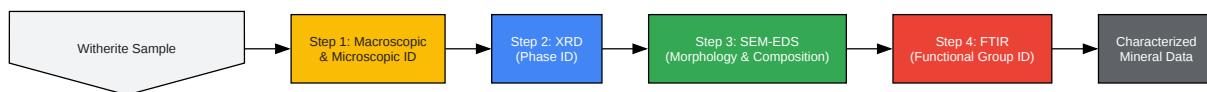
Geological Formation Pathways



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Caption: Geological formation pathways for witherite.

Experimental Characterization Workflow



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Caption: Standard experimental workflow for witherite characterization.

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References

- 1. Witherite - Wikipedia [en.wikipedia.org]
- 2. gemfame.com [gemfame.com]
- 3. Witherite Gemstone: Properties, Meanings, Value & More [gemrockauctions.com]
- 4. galleries.com [galleries.com]
- 5. Witherite - Encyclopedia [le-comptoir-geologique.com]
- 6. mindat.org [mindat.org]
- 7. handbookofmineralogy.org [handbookofmineralogy.org]
- 8. Mineral Database - Mineralogy of Wales | Museum Wales [museum.wales]
- 9. mindat.org [mindat.org]
- 10. cameo.mfa.org [cameo.mfa.org]
- 11. Witherite (Witherite) - Rock Identifier [rockidentifier.com]
- 12. Witherite Mineral Data [webmineral.com]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
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